

Application Notes and Protocols for Pyrogallol-Based Photographic Developers

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Compound of Interest

Compound Name: **Pyrogallol**

Cat. No.: **B1678534**

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These application notes provide a detailed overview and protocols for the use of **pyrogallol**-based developers in black and white film photography. **Pyrogallol**, a classic developing agent, is known for its ability to produce a proportional stain on the negative in addition to the silver image. This staining characteristic can offer unique tonal separation, acutance, and fine grain, making it a subject of interest for specialized imaging applications.

Introduction to Pyrogallol Developers

Pyrogallol (1,2,3-trihydroxybenzene) is one of the earliest photographic developing agents, first used in 1851.^[1] Unlike many modern developers, **pyrogallol** developers are known for their "staining and tanning" action. The oxidation byproducts of **pyrogallol** form a dye that is deposited in the emulsion along with the metallic silver, which contributes to the overall density of the negative.^[2] This stain is typically yellowish-green and can act as a built-in contrast mask, particularly effective for printing on traditional silver gelatin papers and alternative processes.^[2] ^[3]

Modern **pyrogallol** formulations often combine it with other developing agents like Metol or Phenidone to create a "superadditive" effect, enhancing developer activity and characteristics.^[3] These developers are typically prepared as two-part stock solutions to ensure stability, as **pyrogallol** readily oxidizes in alkaline solutions.

Common Pyrogallol Developer Formulas

Several **pyrogallol**-based developer formulas have gained popularity, each with its own set of characteristics. The most well-known include PMK (Pyro-Metol-Kodalk), Pyrocat-HD, and 510-Pyro.

- PMK (Pyro-Metol-Kodalk): Developed by Gordon Hutchings, PMK is a widely used **pyrogallol** formula known for producing sharp negatives with excellent highlight detail.[\[4\]](#)
- Pyrocat-HD: Formulated by Sandy King, Pyrocat-HD uses pyrocatechin as the primary developing agent, which is similar to **pyrogallol** but offers greater stability and is less prone to aerial oxidation.[\[1\]](#) It is known for producing clean negatives with fine grain and high acutance.
- 510-Pyro: Developed by Jay DeFehr, 510-Pyro is a highly concentrated, single-solution developer that has a very long shelf life.[\[5\]](#) It utilizes **pyrogallol** and phenidone in a triethanolamine (TEA) base.[\[5\]](#) It is known for producing very fine grain and high sharpness.[\[5\]](#)

Quantitative Data: Developer Formulas and Starting Development Times

The following tables provide the chemical compositions for preparing stock solutions of popular **pyrogallol**-based developers and suggested starting development times for a variety of black and white films. Note that these are starting points and may require adjustment based on individual equipment, agitation techniques, and desired contrast.

Table 1: Stock Solution Formulas for Common **Pyrogallol** Developers

Developer	Stock Solution A	Stock Solution B
PMK	Distilled Water (at 52°C/125°F): 750 ml Metol: 10g Sodium Bisulfite: 20g Pyrogallol: 100g Cold Water to make: 1000 ml	Distilled Water: 700 ml Sodium Metaborate (Kodalk): 300g Water to make: 1000 ml
Pyrocat-HD	Distilled Water: 750 ml Sodium Metabisulfite: 10g Pyrocatechin: 50g Phenidone: 2g Potassium Bromide: 2g Water to make: 1000 ml	Distilled Water: 700 ml Potassium Carbonate: 750g Water to make: 1000 ml
510-Pyro	Triethanolamine (TEA): 100 ml Ascorbic Acid: 10g Pyrogallol: 5g Phenidone: 0.5g	Single solution developer

Table 2: Starting Development Times for PMK Developer (1+2+100 Dilution at 21°C/70°F)

Film	ISO/ASA	Development Time (minutes)
Ilford FP4+	125	12
Ilford HP5+	400	14
Kodak Tri-X 400	400	13
Kodak T-MAX 100	100	10
Kodak T-MAX 400	400	12
Fujifilm Acros 100	100	11

Data compiled from various sources. Times are approximate and should be adjusted based on testing.

Table 3: Starting Development Times for Pyrocat-HD Developer (1:1:100 Dilution at 20°C/68°F)

Film	ISO/ASA	Development Time (minutes)
Ilford FP4+	125	10
Ilford HP5+	400	12
Kodak Tri-X 400	400	11
Kodak T-MAX 100	100	9
Kodak T-MAX 400	400	11
Fujifilm Acros 100	100	10

Data compiled from various sources. Times are approximate and should be adjusted based on testing.

Table 4: Starting Development Times for 510-Pyro Developer (1:100 Dilution at 20°C/68°F)

Film	ISO/ASA	Development Time (minutes)
Ilford FP4+	125	8
Ilford HP5+	400	10
Kodak Tri-X 400	400	9
Kodak T-MAX 100	100	7
Kodak T-MAX 400	400	9
Fujifilm Acros 100	100	8

Data compiled from various sources. Times are approximate and should be adjusted based on testing.

Experimental Protocols

Materials:

- Distilled Water
- Metol
- Sodium Bisulfite
- **Pyrogallop**
- Sodium Metaborate (Kodalk)
- Graduated cylinders
- Stirring rod
- Storage bottles (amber glass recommended)
- Scale (accurate to 0.1g)
- Personal Protective Equipment (gloves, safety glasses, lab coat)

Procedure for Stock Solution A:

- Measure 750 ml of distilled water at approximately 52°C (125°F).
- Slowly add 10g of Metol while stirring until fully dissolved.
- Add 20g of Sodium Bisulfite and stir until dissolved.
- Add 100g of **Pyrogallop** and stir until dissolved. The solution will turn a pale straw color.
- Add cold distilled water to bring the total volume to 1000 ml.
- Transfer the solution to a tightly capped, amber glass bottle for storage.

Procedure for Stock Solution B:

- Measure 700 ml of distilled water.

- Slowly add 300g of Sodium Metaborate while stirring. The reaction is endothermic and the solution will become cold. Continue stirring until fully dissolved.
- Add distilled water to bring the total volume to 1000 ml.
- Transfer the solution to a tightly capped storage bottle.

Materials:

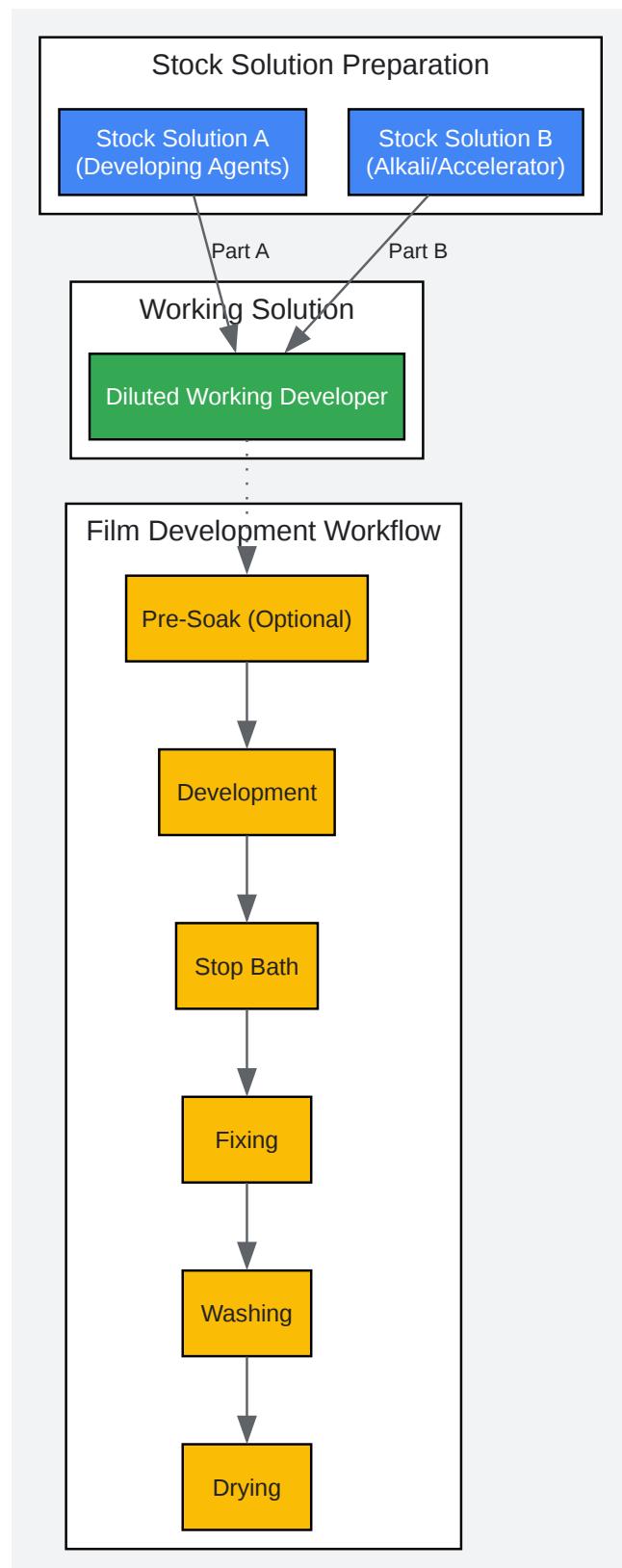
- PMK Stock Solutions A and B
- Exposed black and white film
- Developing tank and reels
- Graduated cylinders
- Timer
- Thermometer
- Stop bath (optional, water can be used)
- Fixer
- Wetting agent
- Running water for washing

Procedure:

- Prepare Working Solution: In a well-ventilated area, prepare the working developer solution just before use. For a standard 1+2+100 dilution, mix 1 part of Stock Solution A, 2 parts of Stock Solution B, and 100 parts of water. For example, to make 300ml of working solution, use 3ml of A, 6ml of B, and 291ml of water.
- Bring to Temperature: Adjust the temperature of the working solution to the desired level (e.g., 21°C/70°F) using a water bath.

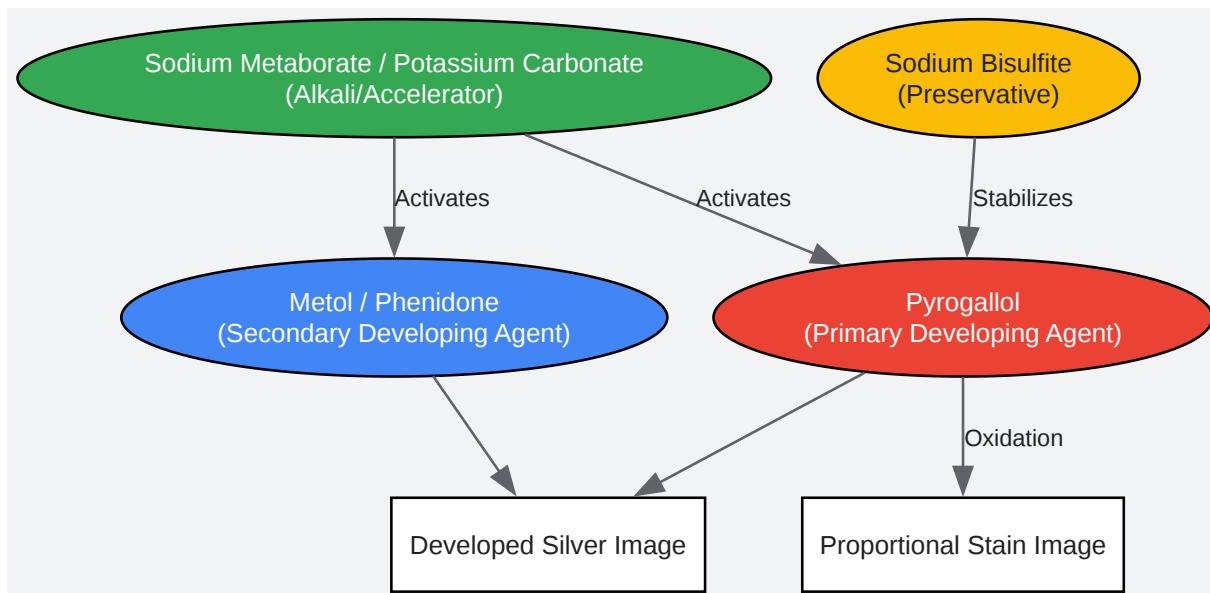
- Pre-soak (Optional but Recommended): Some protocols recommend pre-soaking the film in water for 1-5 minutes to ensure even development.
- Development: Pour the developer into the tank and start the timer. Agitate continuously for the first 30 seconds, then for 10 seconds every minute. Agitation protocols can be varied to control contrast.
- Stop Bath: After the development time has elapsed, pour out the developer and pour in the stop bath (or water). Agitate for 30-60 seconds.
- Fixing: Pour out the stop bath and add the fixer. Fix for the time recommended by the fixer manufacturer, typically 5-10 minutes.
- Washing: Wash the film in running water for 20-30 minutes.
- Final Rinse: Use a final rinse with a wetting agent to prevent drying marks.
- Drying: Hang the film to dry in a dust-free environment.

Visualizations



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Caption: Workflow for preparing and using a two-part **pyrogallol** developer.



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Caption: Key chemical components and their roles in a **pyrogallol** developer.

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